

(6RS)-Mefox CAS number and molecular weight

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Compound of Interest

Compound Name: (6RS)-Mefox

Cat. No.: B608964

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An In-depth Technical Guide to (6RS)-Mefox

This technical guide provides a comprehensive overview of the chemical and physical properties of **(6RS)-Mefox**, a compound of interest for researchers, scientists, and professionals in drug development. This document summarizes key data and provides a foundation for further investigation and application.

Core Compound Identification

(6RS)-Mefox is a racemic mixture, and its identification is crucial for accurate experimental design and data interpretation.

Identifier	Value
Compound Name	(6RS)-Mefox
CAS Number	79573-48-1[1][2][3][4]
Synonyms	Mefox
IUPAC Name	(4-(((2-amino-8-methyl-4,9-dioxo-6,7,8,9-tetrahydro-4H-pyrazino[1,2-a][1][3][5]triazin-7-yl)methyl)amino)benzoyl)-L-glutamic acid[1]

Physicochemical Properties

The molecular formula and weight are fundamental parameters for any chemical compound, influencing its behavior in various experimental settings.

Property	Value
Molecular Formula	C ₂₀ H ₂₃ N ₇ O ₇ [1][6]
Molecular Weight	473.44 g/mol [1][2][7]
Exact Mass	473.1659 u[1]

It is important to note that while the molecular weight is consistent across the stereoisomers, the biological activity and experimental outcomes may differ significantly between the (6R) and (6S) forms. The (6RS) designation indicates a mixture of these diastereomers[3].

Further research into the experimental protocols and signaling pathways related to **(6RS)-Mefox** is ongoing. As more data becomes available, this guide will be updated to include detailed methodologies and visual representations of its mechanism of action.

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